

2-Amino-6-methylbenzonitrile safety and handling precautions

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Compound of Interest

Compound Name: 2-Amino-6-methylbenzonitrile

Cat. No.: B1267100

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An In-depth Technical Guide to the Safety and Handling of **2-Amino-6-methylbenzonitrile**

This document provides comprehensive safety and handling information for **2-Amino-6-methylbenzonitrile** (CAS No: 56043-01-7), intended for researchers, scientists, and professionals in drug development and other scientific fields. The information is compiled from various safety data sheets and chemical databases.

Chemical Identification

Identifier	Value
IUPAC Name	2-Amino-6-methylbenzonitrile
Synonym(s)	6-Amino-o-tolunitrile
CAS Number	56043-01-7 [1] [2] [3] [4]
Molecular Formula	C ₈ H ₈ N ₂ [1] [2] [3]
Molecular Weight	132.16 g/mol [1] [2] [3]
InChI Key	PKOMYWHVCYHAHW-UHFFFAOYSA-N [2] [3]
Appearance	Dark brown crystalline solid [5] [6]

Hazard Identification and Classification

2-Amino-6-methylbenzonitrile is classified as hazardous. The GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications are summarized below.

Signal Word: Warning[\[2\]](#)[\[3\]](#)[\[7\]](#)

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation [2] [3] [7]
Eye Irritation	2A	H319: Causes serious eye irritation [2] [3] [7]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation [2] [3] [7]

Note: Some sources may also list acute toxicity categories for oral, dermal, and inhalation routes as Category 4 (Harmful if swallowed, in contact with skin, or if inhaled).[\[8\]](#)[\[9\]](#)

Precautionary Statements (Selected):[\[2\]](#)[\[3\]](#)[\[7\]](#)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Physical and Chemical Properties

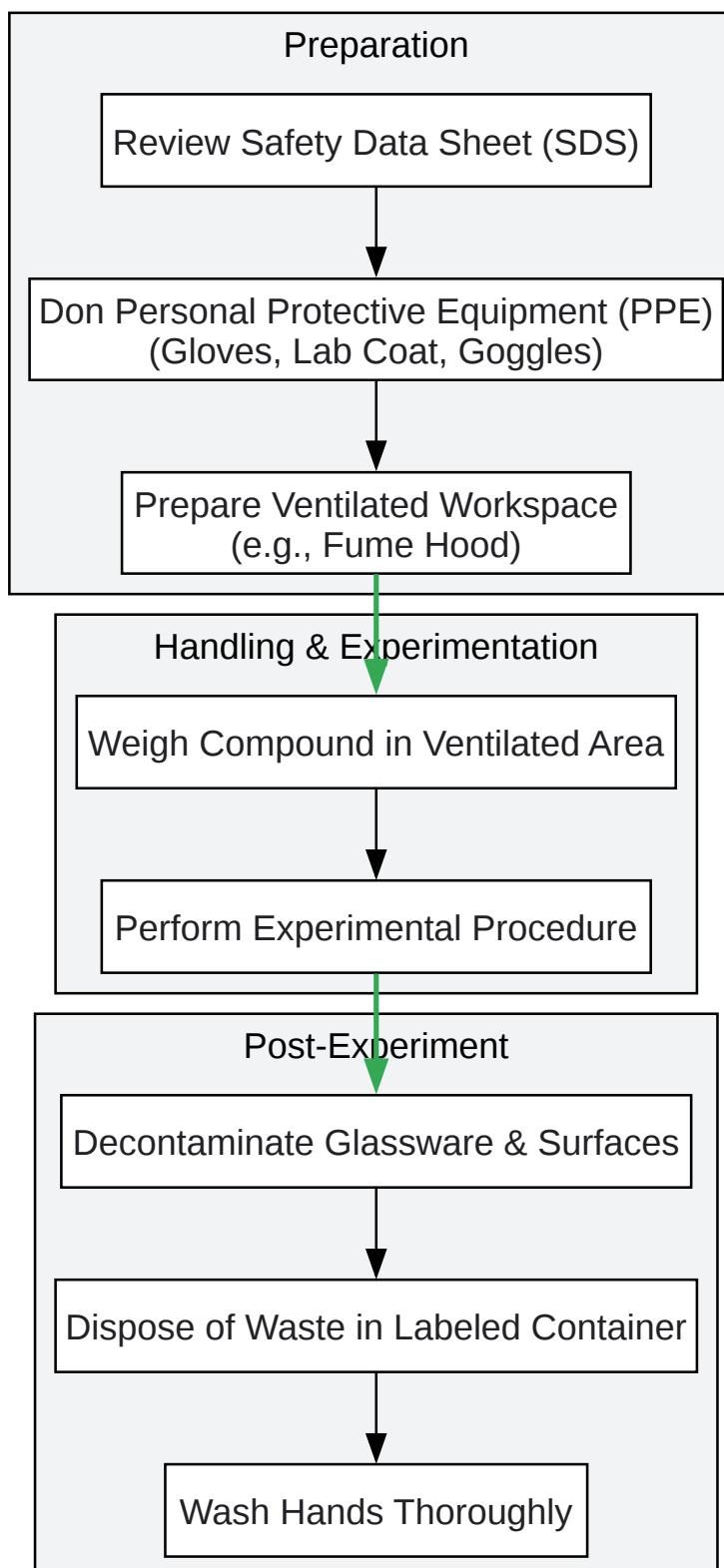
Property	Value	Source(s)
Melting Point	127-132 °C	[2][6]
Boiling Point	287.6±28.0 °C (Predicted)	[6]
Density	1.10±0.1 g/cm ³ (Predicted)	[6]
Form	Solid	[6]
Solubility	No data available	
Flash Point	Not applicable for solid	[2][3]

Experimental and Handling Protocols

Adherence to strict laboratory protocols is mandatory when handling this compound.

General Handling Workflow

The following diagram outlines the standard workflow for handling **2-Amino-6-methylbenzonitrile** in a laboratory setting.

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Caption: Standard laboratory workflow for handling **2-Amino-6-methylbenzonitrile**.

Detailed Handling Procedures

- Engineering Controls: Always use this compound within a chemical fume hood or in a well-ventilated area to minimize inhalation exposure.[7][8] Ensure that eyewash stations and safety showers are readily accessible.[10]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield conforming to NIOSH (US) or EN 166 (EU) standards.[7][11]
 - Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.[7][11] Contaminated clothing should not be allowed out of the workplace and must be washed before reuse.[7][8]
 - Respiratory Protection: If engineering controls are insufficient or for spill cleanup, use a NIOSH-approved N95 dust mask or a full-face respirator.[2][3][5]
- General Hygiene: Avoid contact with skin, eyes, and clothing.[7] Do not eat, drink, or smoke in handling areas.[7][8][9] Wash hands thoroughly after handling the compound.[7][8]

Storage Conditions

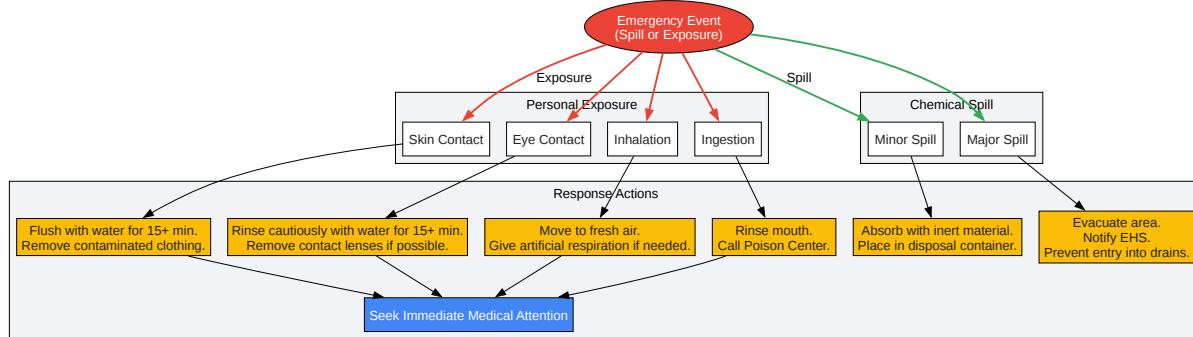
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[7]
- Keep in a dark place and seal in a dry environment at room temperature.[6]
- Store away from incompatible substances such as strong oxidizing agents.[10]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

Emergency Response Workflow

The following diagram provides a decision-making framework for responding to spills or exposures.

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Caption: Emergency response workflow for incidents involving **2-Amino-6-methylbenzonitrile**.

First-Aid Measures Protocol

- General Advice: Move out of the dangerous area. Consult a physician and show them the Safety Data Sheet.[7][12]
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen and obtain medical aid.[7][11]
- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[7][8] Seek medical attention if irritation occurs or persists.[7][8]

- Eye Contact: Immediately flush eyes with running water for at least 15 minutes, holding eyelids open.[7] Remove contact lenses if present and easy to do.[7] Obtain immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting.[13] Rinse mouth with water and never give anything by mouth to an unconscious person.[12][13] Call a poison center or doctor for treatment advice. [7][8]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas.[12] Wear appropriate personal protective equipment (PPE) as described in Section 4.2.[7][12] Ensure adequate ventilation and avoid dust formation.[12]
- Environmental Precautions: Prevent the product from entering drains, waterways, or soil.[5] [7]
- Containment and Cleanup: For spills, sweep up or absorb with an inert material and place into a suitable, closed container for disposal.[7][12] Avoid creating dust.[12] Dispose of the waste in accordance with local, state, and federal regulations.[7][8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[12][13]
- Specific Hazards: During a fire, hazardous combustion products may be generated, including carbon oxides, nitrogen oxides (NO_x), and hydrogen cyanide.[12][13]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[8][12]

Toxicological Information

- Routes of Exposure: Inhalation, skin contact, eye contact, ingestion.
- Acute Effects:

- Inhalation: May cause respiratory irritation.[2][3][7]
- Skin: Causes skin irritation.[2][3][7] Harmful if in contact with skin.[8][9]
- Eyes: Causes serious eye irritation.[2][3][7]
- Ingestion: Harmful if swallowed.[8][9]
- Chronic Effects: No information available regarding mutagenic, reproductive, or developmental effects.[8]
- Target Organs: Respiratory system.[2][3][7]

Disposal Considerations

Dispose of contents and containers in accordance with all local, regional, national, and international regulations.[8] The product should be sent to an approved waste disposal plant.[8] Do not allow the product to be released into the environment.[7]

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